

Selenium-78: A Technical Guide for Nuclear Physics Research and Radiopharmaceutical Development

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Selenium-78*

CAS No.: *14833-16-0*

Cat. No.: *B083074*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Selenium-78 (^{78}Se) is a stable, naturally occurring isotope of selenium with significant applications in nuclear physics research and, notably, in the production of medically relevant radioisotopes. Its unique nuclear properties make it a valuable target material for cyclotron and reactor-based experiments, leading to advancements in nuclear medicine and our understanding of nuclear structure. This technical guide provides a comprehensive overview of the core properties of ^{78}Se , detailed experimental protocols for its use, and its role in the development of radiopharmaceuticals.

Core Properties of Selenium-78

Selenium-78 is one of the six naturally occurring isotopes of selenium, distinguished by its stability and relative abundance. Its fundamental nuclear and physical properties are crucial for its application in nuclear reactions.

Physical and Nuclear Data

A summary of the key physical and nuclear data for **Selenium-78** is presented in the table below.

Property	Value
Atomic Number (Z)	34
Mass Number (A)	78
Neutron Number (N)	44
Isotopic Mass	77.917309 u[1]
Natural Abundance	23.77%[2][3]
Spin and Parity	0+[1]
Binding Energy per Nucleon	8.71780926 MeV[1]
Stability	Stable[1]

Key Applications in Nuclear Physics

Selenium-78 is utilized in a variety of nuclear physics experiments, primarily as a target material for inducing nuclear reactions. These reactions are instrumental in producing radioisotopes for medical applications and for studying nuclear structure and reaction mechanisms.

Production of Bromine-77 for Radiopharmaceuticals

The most significant application of **Selenium-78** is in the production of Bromine-77 (^{77}Br), a radionuclide with promising applications in targeted radiotherapy, particularly Auger electron therapy.[4][5] ^{77}Br 's decay characteristics, which include the emission of low-energy Auger electrons, allow for highly localized energy deposition, making it effective for destroying cancer cells at a subcellular level.[4][6]

The primary nuclear reaction for producing ^{77}Br from ^{78}Se is the $^{78}\text{Se}(\text{p},2\text{n})^{77}\text{Br}$ reaction. This process involves bombarding an enriched ^{78}Se target with protons, which results in the ejection

of two neutrons and the formation of ^{77}Br .^[7] This reaction is favored at higher proton energies and can provide good production yields.^[7]

Neutron Capture and Other Nuclear Reactions

Selenium-78 is also a subject of study in neutron capture reactions, such as $^{78}\text{Se}(n,\gamma)^{79}\text{Se}$. The cross-section data from these experiments are important for nuclear astrophysics and reactor physics.^[8]^[9] Additionally, reactions like $^{78}\text{Se}(d,p)^{79}\text{Se}$ are used to investigate the nuclear structure of selenium isotopes. The $^{78}\text{Se}(n,p)^{78}\text{As}$ reaction is also of interest in environments with fast neutrons.^[10]^[11]

Experimental Protocols

Detailed and reproducible experimental protocols are essential for the successful application of **Selenium-78** in research and production settings. The following sections outline key methodologies.

Target Preparation for Cyclotron Irradiation

The production of ^{77}Br via the $^{78}\text{Se}(p,2n)^{77}\text{Br}$ reaction requires the fabrication of robust targets that can withstand high beam currents. While elemental selenium targets have been used, they suffer from poor thermal conductivity.^[12] A more advanced approach involves the use of intermetallic alloys, such as Cobalt-Selenium (CoSe), which offer improved thermal stability.^[13]

Protocol for Cobalt-Selenium (Co^{78}Se) Target Preparation:

- **Material Procurement:** Obtain isotopically enriched ^{78}Se powder and high-purity cobalt powder.
- **Mixing:** Thoroughly mix the enriched ^{78}Se and cobalt powders in the desired stoichiometric ratio.
- **Pressing:** Press the powder mixture into a target disc of the required dimensions using a hydraulic press.
- **Sintering:** Sinter the pressed disc in a furnace under a controlled atmosphere to form the Co^{78}Se intermetallic compound. This step is crucial for enhancing the target's thermal and electrical conductivity.

- **Mounting:** Mount the final Co^{78}Se target onto a suitable backing material, such as copper or niobium, which facilitates cooling during irradiation.

An alternative method for preparing thinner targets for other nuclear physics experiments is the sedimentation process.

Protocol for Target Preparation by Sedimentation:

- **Backing Preparation:** A mylar foil is fixed onto a target frame.
- **Suspension Preparation:** A suspension is created by mixing the enriched ^{78}Se powder with a solution of polyvinyl alcohol (PVA) in water. A few drops of ethyl alcohol can be added to create a thinner, more uniform suspension.
- **Deposition:** The suspension is carefully poured onto the mylar backing.
- **Drying:** The target is left to dry overnight to allow for the evaporation of water and alcohol.
- **Protective Layer:** A few drops of PVA solution are added on top of the dried selenium layer to enhance its durability under ion beam exposure.

Cyclotron Production of Bromine-77

The following protocol outlines the general steps for producing ^{77}Br using an enriched Co^{78}Se target.

Experimental Workflow:

- **Target Irradiation:** The prepared Co^{78}Se target is placed in a solid target station of a cyclotron and irradiated with a proton beam of appropriate energy and current. The energy of the proton beam is a critical parameter for maximizing the yield of the $^{78}\text{Se}(p,2n)^{77}\text{Br}$ reaction while minimizing the production of impurities.
- **Target Cooling:** Efficient cooling of the target during irradiation is essential to prevent its degradation.
- **Target Transfer:** After irradiation, the target is safely transferred to a hot cell for chemical processing.

Chemical Separation and Purification of Bromine-77

After irradiation, the ^{77}Br produced must be separated from the bulk ^{78}Se target material and any other radioisotopic impurities. A common and efficient method for this is dry distillation.

Protocol for Dry Distillation of ^{77}Br :

- **Apparatus Setup:** The irradiated Co^{78}Se target is placed in a quartz furnace within a hot cell. The furnace is connected to a collection vessel containing a suitable trapping solution, such as dilute ammonium hydroxide.
- **Heating:** The furnace is heated to a high temperature, causing the volatile ^{77}Br to be released from the target matrix.
- **Gas Flow:** An inert carrier gas (e.g., argon or helium) is passed through the furnace to transport the volatilized ^{77}Br to the collection vessel.
- **Trapping:** The ^{77}Br is trapped in the collection solution, typically as ammonium bromide.
- **Quality Control:** The final product is analyzed for radionuclidic and radiochemical purity using techniques such as gamma spectroscopy and radio-HPLC.

Data Presentation

The following tables summarize key quantitative data related to the use of **Selenium-78** in nuclear reactions.

Table 1: Nuclear Reactions Involving Selenium-78

Reaction	Projectile	Product	Application
$^{78}\text{Se}(p,2n)^{77}\text{Br}$	Proton	Bromine-77	Production of a medical radioisotope for Auger electron therapy[7]
$^{78}\text{Se}(n,\gamma)^{79}\text{Se}$	Neutron	Selenium-79	Nuclear astrophysics, reactor physics[8][9]
$^{78}\text{Se}(d,p)^{79}\text{Se}$	Deuteron	Selenium-79	Nuclear structure studies
$^{78}\text{Se}(n,p)^{78}\text{As}$	Neutron	Arsenic-78	Fast neutron flux measurements, impurity production[10][11]

Table 2: Cross-Section Data for the $^{78}\text{Se}(p,2n)^{77}\text{Br}$ Reaction

Proton Energy (MeV)	Cross Section (mb)
~15	Threshold
~25	Peak Cross Section
>30	Decreasing Cross Section

Note: The cross-section values are approximate and can vary based on experimental conditions. For precise data, refer to evaluated nuclear data libraries.[7]

Relevance to Drug Development Professionals

The primary connection between **Selenium-78** and drug development lies in its role in producing Bromine-77. ^{77}Br is a highly promising radionuclide for the development of targeted radiopharmaceuticals, a cornerstone of modern precision medicine.

Auger Electron Therapy

^{77}Br 's decay via electron capture results in the emission of a cascade of low-energy Auger electrons.[6] These electrons have a very short range in tissue (nanometer to micrometer scale), leading to highly localized energy deposition.[4] When a ^{77}Br -labeled molecule is targeted to a cancer cell, particularly to its DNA, the emitted Auger electrons can induce complex and difficult-to-repair DNA damage, leading to efficient cell killing with minimal damage to surrounding healthy tissue.[5] This makes ^{77}Br an attractive candidate for Auger electron therapy.

Theranostics with the Bromine-76/Bromine-77 Pair

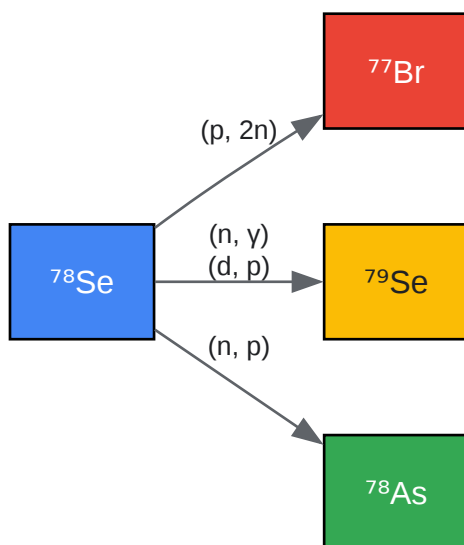
^{77}Br forms a "theranostic" pair with the positron-emitting isotope Bromine-76 (^{76}Br). [6] This means that a drug molecule can be labeled with either isotope without changing its chemical properties. ^{76}Br can be used for diagnostic Positron Emission Tomography (PET) imaging to visualize the biodistribution of the drug and confirm its targeting to the tumor. Subsequently, the same drug molecule labeled with the therapeutic isotope ^{77}Br can be administered for treatment, with the confidence that it will follow the same biological pathway.[6]

Development of ^{77}Br -Labeled Drugs

A significant area of research is the development of ^{77}Br -labeled molecules that can specifically target cancer cells. One such class of molecules is PARP (Poly(ADP-ribose) polymerase) inhibitors.[14][15][16] PARP is a key enzyme in DNA repair, and its inhibitors are effective in treating certain types of cancers. Radiolabeling PARP inhibitors with ^{77}Br allows for the targeted delivery of a potent therapeutic payload directly to the cancer cells.[14][16] Preclinical studies have shown the potential of ^{77}Br -labeled PARP inhibitors in treating cancers like ovarian and prostate cancer.[14][15]

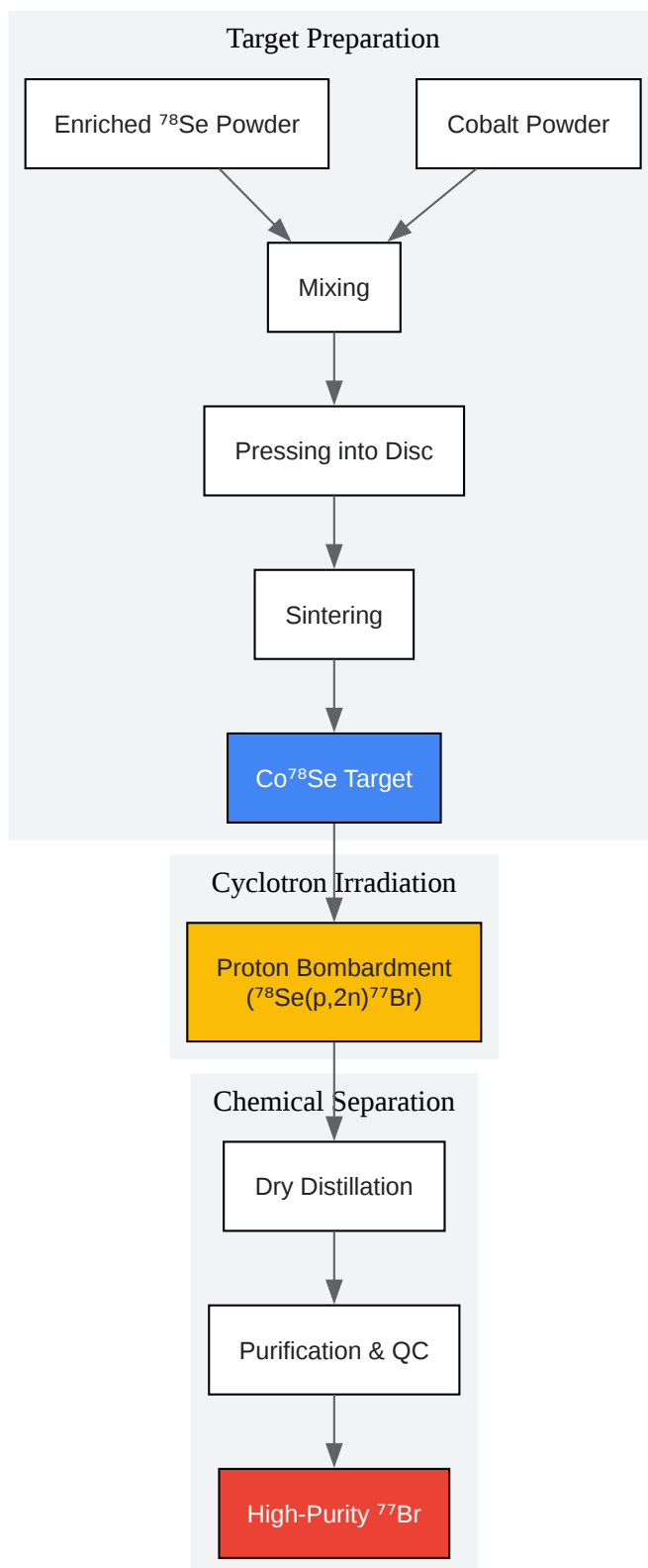
Visualizations

The following diagrams illustrate key processes involving **Selenium-78**.



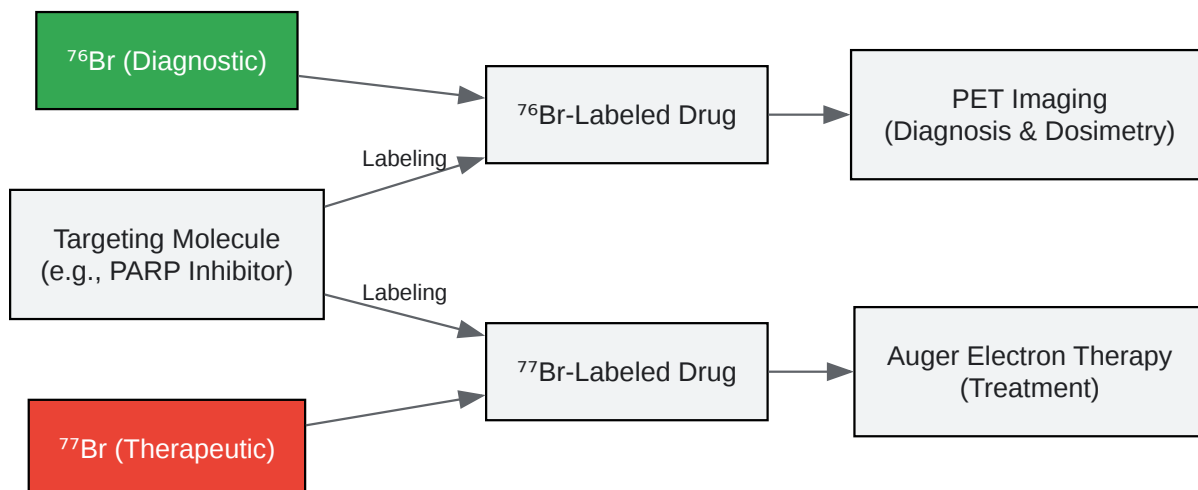
[Click to download full resolution via product page](#)

Nuclear reactions involving **Selenium-78**.



[Click to download full resolution via product page](#)

Workflow for the production of Bromine-77 from a **Selenium-78** target.



[Click to download full resolution via product page](#)

The theranostic concept using the Bromine-76/Bromine-77 pair.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Selenium-78 - isotopic data and properties [chemlin.org]
- 2. Atomic Data for Selenium (Se) [physics.nist.gov]
- 3. Selenium Isotopes - List and Properties [chemlin.org]
- 4. benchchem.com [benchchem.com]
- 5. Auger therapy - Wikipedia [en.wikipedia.org]
- 6. benchchem.com [benchchem.com]
- 7. www-nds.iaea.org [www-nds.iaea.org]
- 8. researchgate.net [researchgate.net]
- 9. ⁷⁹Se [jcprg.org]
- 10. nds.iaea.org [nds.iaea.org]

- [11. www-nds.iaea.org \[www-nds.iaea.org\]](http://www-nds.iaea.org)
- [12. New domestic supply chain: Bromine-76 and Bromine-77 | NIDC: National Isotope Development Center \[isotopes.gov\]](#)
- [13. Improved production of 76Br, 77Br and 80mBr via CoSe cyclotron targets and vertical dry distillation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. jnm.snmjournals.org \[jnm.snmjournals.org\]](http://jnm.snmjournals.org)
- [15. PARP-Targeted Radiotheranostics with Auger Electrons: An Updated Overview - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. Preclinical studies of a PARP targeted, Meitner-Auger emitting, theranostic radiopharmaceutical for metastatic ovarian cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Selenium-78: A Technical Guide for Nuclear Physics Research and Radiopharmaceutical Development]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083074/docs#selenium-78-a-technical-guide-for-nuclear-physics-research-and-radiopharmaceutical-development\]](https://www.benchchem.com/product/b083074/docs#selenium-78-a-technical-guide-for-nuclear-physics-research-and-radiopharmaceutical-development)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check